

Application Note: Synthesis Protocol for -diethyl-5-nitropyrimidine-2,4-diamine

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Compound of Interest

Compound Name: *N2,N2-diethyl-5-nitropyrimidine-2,4-diamine*

Cat. No.: *B11889639*

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Executive Summary

This application note details the validated synthesis protocol for

-diethyl-5-nitropyrimidine-2,4-diamine (CAS: 5096-84-4). This compound serves as a critical intermediate in the development of antifolates, kinase inhibitors, and energetic materials.

The synthesis utilizes a regioselective nucleophilic aromatic substitution (

) strategy starting from 2,4-dichloro-5-nitropyrimidine.^[1] The protocol is designed to maximize regiochemical fidelity, ensuring the primary amine is installed at the C4 position and the diethylamine at the C2 position. This guide addresses the specific electronic and steric factors governing the reaction kinetics to prevent common isomeric impurities.

Retrosynthetic Analysis & Strategy

The Regioselectivity Challenge

The core challenge in substituting 2,4-dichloro-5-nitropyrimidines is controlling the site of nucleophilic attack.^[2]

- C4 Position: Highly activated due to the ortho-like relationship with the electron-withdrawing nitro group () and minimal steric hindrance.
- C2 Position: Activated by the ring nitrogens and the para-like nitro group but generally less reactive than C4 towards primary amines and ammonia.

Strategic Route

To obtain the target isomer (

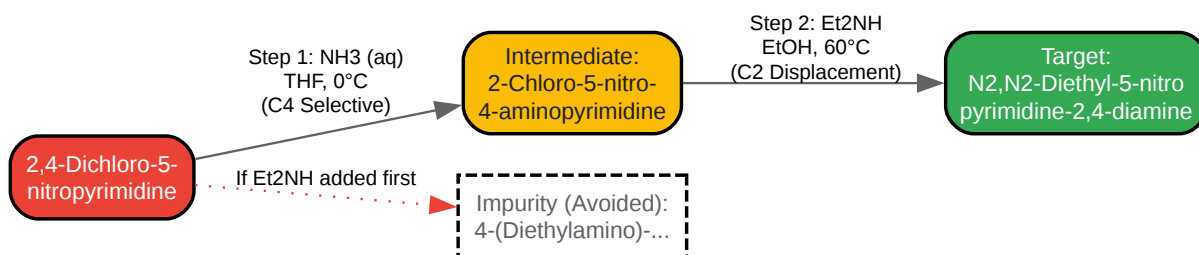
), the synthesis must proceed in a specific order:

- First Displacement (C4): Reaction with ammonia to install the primary amine.
- Second Displacement (C2): Reaction with diethylamine to displace the remaining chloride.

Note: Reversing this order (reacting with diethylamine first) would yield the unwanted isomer,

-diethyl-5-nitropyrimidine-2,4-diamine, because the diethylamine would preferentially attack the highly reactive C4 position.

Reaction Pathway Diagram



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Figure 1: Synthetic pathway highlighting the critical order of addition to achieve the correct regioisomer.

Experimental Protocol

Step 1: Synthesis of 2-chloro-5-nitro-4-aminopyrimidine

Objective: Selective amination of the C4-chloride.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[2][3][4] [5][6][7][8][9] [10]	Amount (Example)	Role
2,4-Dichloro-5-nitropyrimidine	193.97	1.0	5.00 g	Starting Material
Ammonia (28-30% aq)	17.03	2.2	~3.5 mL	Nucleophile
Tetrahydrofuran (THF)	72.11	-	50 mL	Solvent
Water	18.02	-	100 mL	Anti-solvent

Procedure

- Preparation: Charge 2,4-dichloro-5-nitropyrimidine (5.00 g) into a 250 mL round-bottom flask equipped with a magnetic stir bar.
- Solvation: Add THF (50 mL) and stir until fully dissolved. Cool the solution to 0–5°C using an ice bath.
 - Critical Control Point: Low temperature is essential to prevent double substitution at the C2 position.
- Addition: Add aqueous ammonia (2.2 equiv) dropwise over 15 minutes. Maintain internal temperature below 10°C.
 - Observation: A yellow precipitate (ammonium chloride and product) typically begins to form.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT) for 1 hour.

- Monitoring: Check reaction progress via TLC (Ethyl Acetate/Hexane 1:1). Starting material () should disappear; product appears at .
- Workup:
 - Pour the reaction mixture into ice-cold water (100 mL) with vigorous stirring.
 - Filter the resulting precipitate via vacuum filtration.
 - Wash the cake with cold water (mL) to remove ammonium chloride.
 - Dry the yellow solid in a vacuum oven at 40°C for 4 hours.
- Yield: Expected yield: 85–92%.

Step 2: Synthesis of -diethyl-5-nitropyrimidine-2,4-diamine

Objective: Displacement of the C2-chloride with diethylamine.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[2][3][4] [5][6][7][8][9] [10]	Amount	Role
Step 1 Intermediate	174.54	1.0	4.00 g	Substrate
Diethylamine	73.14	2.5	6.0 mL	Nucleophile
Ethanol (Absolute)	46.07	-	60 mL	Solvent
Triethylamine (Optional)	101.19	1.2	3.8 mL	Acid Scavenger

Procedure

- Setup: Suspend the Step 1 intermediate (2-chloro-5-nitro-4-aminopyrimidine, 4.00 g) in Ethanol (60 mL).
- Addition: Add Diethylamine (2.5 equiv) in one portion.
 - Note: If using Triethylamine as an auxiliary base, reduce Diethylamine to 1.2 equiv and add TEA (1.2 equiv). However, using excess Diethylamine is often cleaner.
- Reaction: Heat the mixture to 50–60°C for 3–5 hours.
 - Mechanistic Insight: The C2 position is deactivated by the electron-donating amino group at C4. Thermal energy is required to overcome the activation barrier for the second .
- Monitoring: Monitor by TLC (DCM/MeOH 95:5). The intermediate spot should disappear.
- Workup:
 - Concentrate the reaction mixture under reduced pressure to remove ethanol and excess amine.
 - Resuspend the residue in water (50 mL).
 - Extract with Ethyl Acetate (mL).
 - Wash combined organics with Brine (50 mL), dry over anhydrous , and filter.
 - Concentrate to dryness.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Gradient: 0 5% MeOH in DCM).

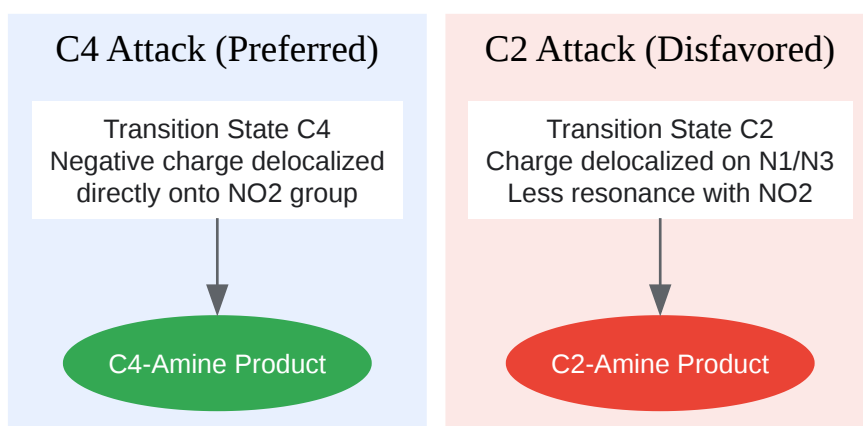
- Characterization:
 - Appearance: Yellow to orange crystalline solid.
 - Melting Point: 160–163°C (Lit. range).

Mechanistic Validation (Self-Correcting Logic)

To ensure the protocol produces the correct isomer, we analyze the electronic stabilization of the transition state (Meisenheimer Complex).

Meisenheimer Complex Stabilization

The regioselectivity in Step 1 is governed by the ability of the nitro group to stabilize the negative charge accumulated on the ring during nucleophilic attack.^[2]



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Figure 2: Mechanistic basis for C4 selectivity in Step 1. Attack at C4 allows the negative charge to reside on the carbon bearing the nitro group, providing superior resonance stabilization.^[2]

Analytical Data & Quality Control

Verify the synthesized material using the following parameters.

Parameter	Specification	Method
Appearance	Yellow crystalline solid	Visual
Purity	> 98.0%	HPLC (C18, ACN/H2O gradient)
Mass Spec	[M+H] ⁺ = 212.2	LC-MS (ESI ⁺)
¹ H NMR	Confirm ethyl group &	500 MHz DMSO-d ₆

Key NMR Signals (DMSO-d₆):

- 1.15 (t, 6H,)
- 3.60 (q, 4H,)
- 7.8–8.2 (br s, 2H, - exchangeable)
- 8.90 (s, 1H, H-6 Pyrimidine proton)

Safety & Handling

- Chloropyrimidines: 2,4-dichloro-5-nitropyrimidine is a skin sensitizer and lachrymator. Handle in a fume hood.
- Nitro Compounds: While this specific derivative is stable, nitro-aromatics can be energetic. Avoid heating dry solids above 100°C.
- Waste Disposal: Aqueous waste from Step 1 contains ammonia and chlorides; dispose of according to halogenated waste protocols.

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